

Essential Safety and Disposal Procedures for E3 Ligase Ligand 50

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Compound of Interest

Compound Name: E3 ligase Ligand 50

Cat. No.: B15620521

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical reagents like **E3 ligase Ligand 50** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a detailed, step-by-step operational plan for the safe disposal of **E3 ligase Ligand 50**, a crucial component in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Adherence to these procedures is critical for minimizing risks and establishing a secure research environment.

Chemical and Physical Properties

A summary of the key identification and property data for **E3 ligase Ligand 50** is provided in the table below. This information is essential for accurate record-keeping and communication with safety personnel.

Property	Value
CAS Number	2758531-98-3
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₃
Molecular Weight	234.25 g/mol
Primary Use	Ligand for E3 ligase Cereblon (CRBN) in the synthesis of PROTACs such as BTK Degradator-10. [1] [2]
Storage	Room temperature in the continental US; may vary elsewhere. Refer to the Certificate of Analysis for specific recommendations. [2]
Solubility	Soluble in DMSO and other organic solvents; low water solubility is expected. [1]

Detailed Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **E3 ligase Ligand 50**. This procedure is based on standard laboratory practices for chemical waste management and should be performed in accordance with institutional and local regulations.

I. Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure that the following personal protective equipment is worn:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.
- **Eye Protection:** Safety glasses or goggles to shield from potential splashes.
- **Lab Coat:** A standard laboratory coat to protect clothing and skin.

II. Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent hazardous reactions and ensure compliant disposal.

- Solid Waste:
 - Collect all solid waste contaminated with **E3 ligase Ligand 50**, including unused product, contaminated personal protective equipment (gloves, etc.), and weighing papers, in a dedicated, clearly labeled, and sealable hazardous waste container.
 - The container should be made of a material compatible with the chemical.
- Liquid Waste:
 - Solutions containing **E3 ligase Ligand 50** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container.
 - Do not mix with other incompatible waste streams. If the ligand is dissolved in a solvent such as DMSO, the waste should be handled as a flammable liquid.

III. Spill Management

In the event of a spill, immediate and appropriate action is required to contain and clean the affected area.

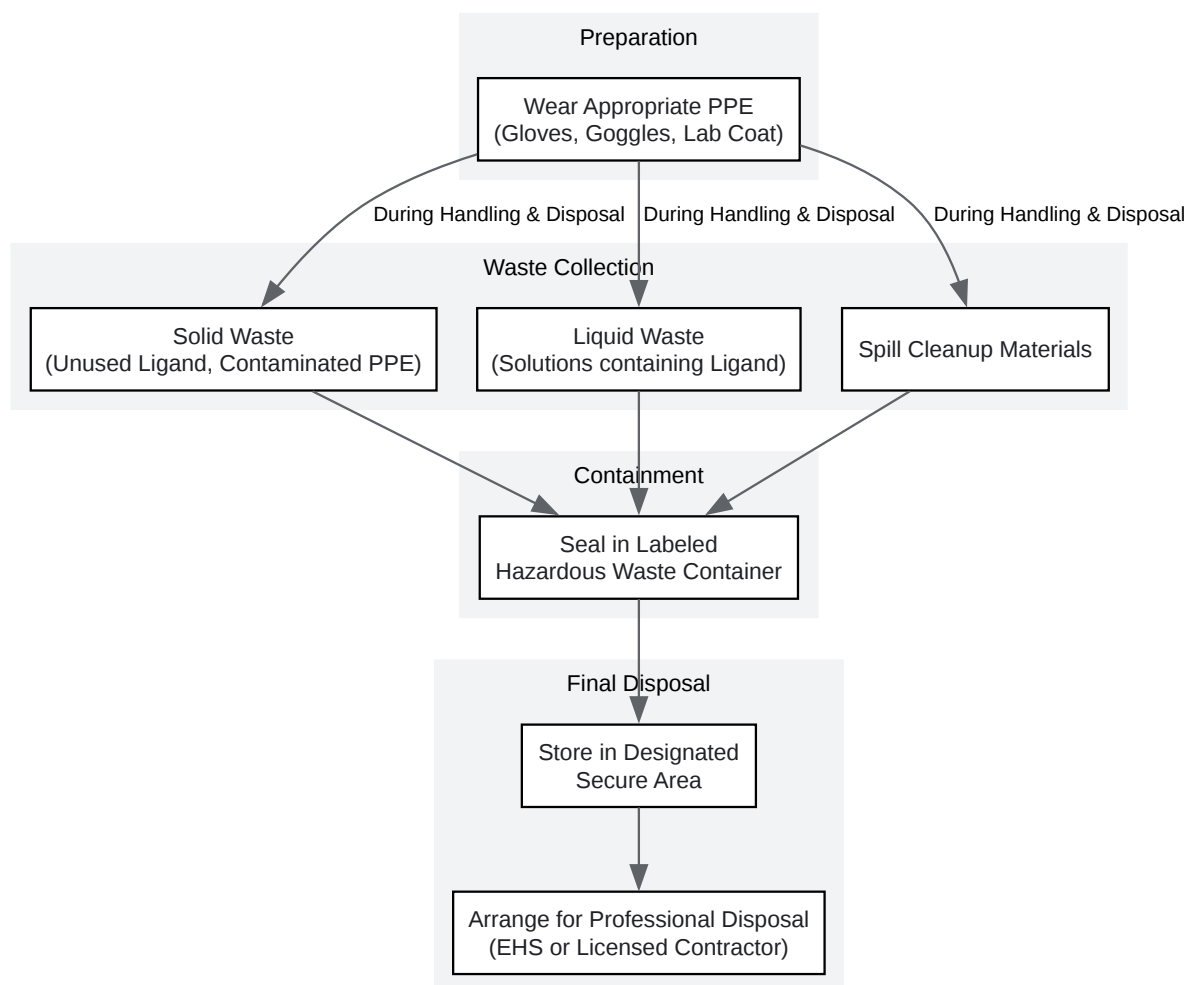
- Evacuation: If the spill is large or in a poorly ventilated area, evacuate personnel to a safe location.
- Ventilation: Ensure adequate ventilation to avoid inhalation of any dust or vapors.
- Containment: For solid spills, carefully sweep or vacuum the material, avoiding dust formation. For liquid spills, use an inert absorbent material to soak up the substance.
- Collection: Place all contaminated absorbent material and cleaning supplies into the designated solid hazardous waste container.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.

IV. Final Disposal

- Labeling: Ensure all waste containers are accurately and clearly labeled with the contents, including "Hazardous Waste" and the specific chemical name "**E3 ligase Ligand 50.**"
- Storage: Store the sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials, pending collection.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Discharge of this chemical into the environment must be avoided.[3]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **E3 ligase Ligand 50**, from initial handling to final disposal.



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Caption: Workflow for the safe disposal of **E3 ligase Ligand 50**.

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References

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